

A Technical Guide to the Solubility of m-PEG9-acid in Organic Solvents

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Compound of Interest

Compound Name: *m*-PEG9-acid

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This technical guide provides an in-depth overview of the solubility characteristics of **m-PEG9-acid** (methoxy-nona(ethylene glycol) acid) in various organic solvents. Due to its amphiphilic nature, possessing both a hydrophilic polyethylene glycol (PEG) chain and a terminal carboxylic acid, **m-PEG9-acid** exhibits a versatile solubility profile crucial for its application in bioconjugation, drug delivery, and surface modification. This document outlines its qualitative solubility in common organic solvents, provides a detailed experimental protocol for solubility determination, and presents a logical workflow for assessing its solubility.

Core Concepts: Understanding PEG Solubility

Polyethylene glycol (PEG) and its derivatives are generally characterized by their solubility in a broad range of solvents. The repeating ether units in the PEG backbone can form hydrogen bonds with protic solvents, while the overall polarity allows for miscibility with many polar organic solvents. As a general rule, PEGs are highly soluble in water and aqueous buffers, as well as in solvents like chloroform, methylene chloride, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).^[1] Their solubility tends to decrease in less polar solvents such as alcohols and toluene, and they are typically insoluble in non-polar solvents like diethyl ether and hexane.^{[1][2]} The hydrophilic PEG spacer in **m-PEG9-acid** is a key contributor to its solubility in aqueous media.^{[3][4]}

Solubility Profile of m-PEG9-acid

While specific quantitative solubility data for **m-PEG9-acid** is not readily available in public literature, qualitative assessments have been reported. The following table summarizes the known solubility of **m-PEG9-acid** in several common organic solvents.

Organic Solvent	Chemical Formula	Solubility	Source
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble	
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble	
Dimethylformamide (DMF)	C ₃ H ₇ NO	Soluble	
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble	

Experimental Protocol for Determining Solubility

The following is a detailed methodology for determining the solubility of a small molecule like **m-PEG9-acid** in an organic solvent, adapted from the widely accepted shake-flask method.

Objective: To determine the equilibrium solubility of **m-PEG9-acid** in a specific organic solvent at a controlled temperature.

Materials:

- **m-PEG9-acid**
- Selected organic solvent(s) of high purity
- Sealed glass vials or flasks
- Temperature-controlled shaker or agitator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)

- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes

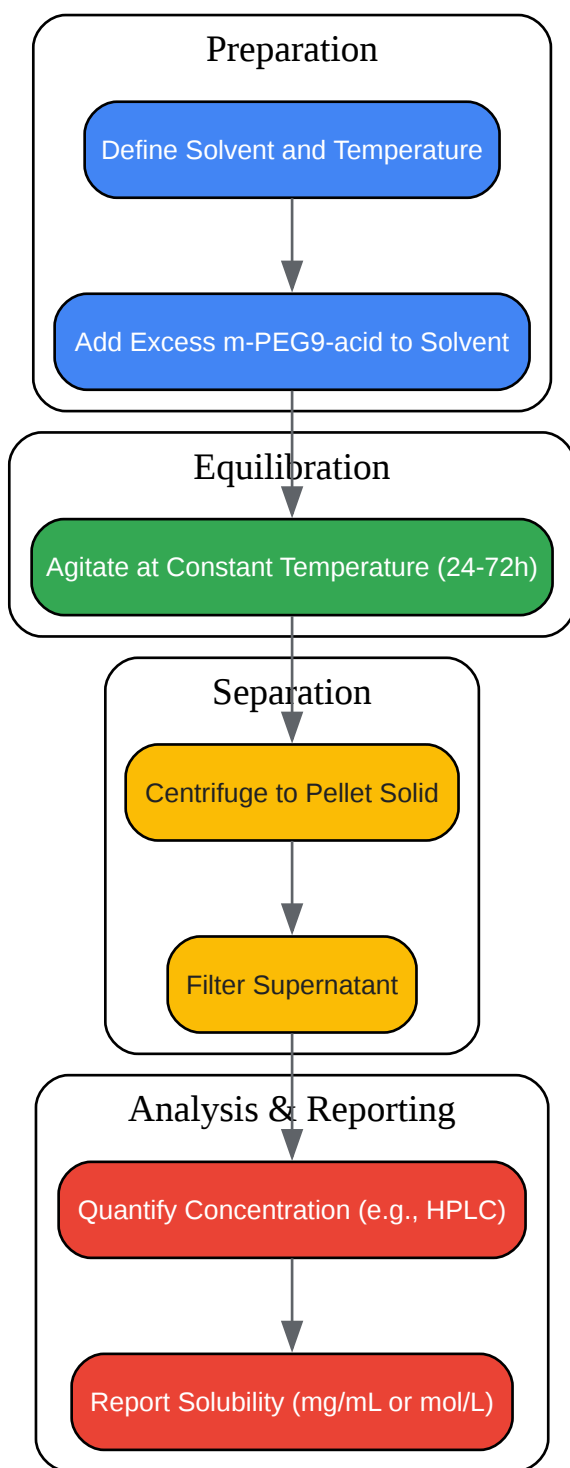
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **m-PEG9-acid** to a known volume of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is essential to ensure saturation.
 - Place the sealed vial in a temperature-controlled shaker and agitate for an extended period (typically 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation:
 - Once equilibrium is reached, remove the vial from the shaker.
 - Separate the undissolved solid from the solution. This is typically achieved by centrifuging the vial to pellet the excess solid.
 - Carefully draw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of Solute:
 - Accurately dilute the clear, saturated filtrate with the same organic solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **m-PEG9-acid** in the diluted filtrate using a validated analytical method, such as HPLC. A pre-established calibration curve with standards of known concentrations is required for accurate quantification.
- Data Reporting:

- Calculate the solubility of **m-PEG9-acid** in the organic solvent based on the quantified concentration and the dilution factor.
- Report the solubility in standard units, such as milligrams per milliliter (mg/mL) or moles per liter (mol/L), and specify the temperature at which the determination was performed.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **m-PEG9-acid**.



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Caption: A generalized workflow for determining equilibrium solubility.

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